

Technical Support Center: Alsterpaullone Solubility & Handling Guide

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Compound of Interest

Compound Name: *alsterpaullone*

Cat. No.: *B8101464*

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Executive Summary & Chemical Profile^{[1][3][4]}

The Challenge: **Alsterpaullone** (9-Nitropauullone) is a potent, ATP-competitive inhibitor of CDK1/2/5 and GSK-3

^{[1][2]} Structurally, it possesses a rigid, planar pauullone scaffold (indolo[3,2-d][1]benzazepin-6(5H)-one) which confers high lipophilicity.^{[1][2]} While this structure is ideal for membrane permeability, it creates significant handling challenges in aqueous environments.

The Failure Mode: Direct addition of high-concentration DMSO stocks into aqueous buffers (PBS, media) often causes "solvent shock," resulting in rapid micro-precipitation.^[1] These micro-crystals are often invisible to the naked eye but lead to:

- False Negatives: The effective concentration is lower than calculated.
- High Variability: Inconsistent IC50 values between replicates.
- Cytotoxicity: Crystals settling on cell monolayers cause physical stress unrelated to the drug's mechanism.

Physicochemical Snapshot

Property	Value	Notes
Molecular Weight	293.28 g/mol	Use this for Molarity calculations.[1][2][3][4]
CAS Number	237430-03-4	
Solubility (DMSO)	~15–20 mg/mL (50 mM)	Recommended Stock Solvent.
Solubility (Water)	< 0.1 mg/mL	Insoluble. Do not dissolve directly.[1][2][3]
Solubility (PBS)	< 0.5 mg/mL	Only achievable with co-solvents (DMSO).[1][2]

Protocol A: Standard In Vitro Dilution (Cell Culture)

Use this protocol for cellular assays (IC50 determination) where final concentrations are < 10 μ M.[1][2]

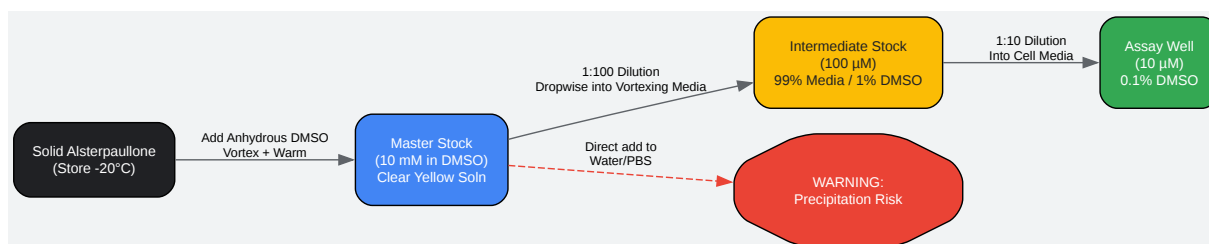
The Mechanism: To prevent precipitation, we must avoid the "solvent shock" that occurs when a hydrophobic solute in an organic solvent (DMSO) hits a wall of water. We use a Stepwise Solvent Shift to lower the kinetic energy barrier of mixing.

Step-by-Step Workflow

- Prepare Master Stock (DMSO):
 - Dissolve solid **Alsterpallone** in anhydrous DMSO to 10 mM.
 - Tip: Warm to 37°C and vortex for 30 seconds to ensure the crystal lattice is fully disrupted.
 - Validation: Solution must be a clear, bright yellow/orange liquid with no turbidity.
- Create Intermediate Stock (100x):
 - Do NOT add the 10 mM stock directly to the cell culture plate.

- Dilute the 10 mM Master Stock 1:100 in culture medium (or PBS) to create a 100 μ M Intermediate.
- Critical Technique: Add the DMSO stock dropwise into the vortexing media. Do not add media to the DMSO.
- Final Dosing:
 - Add the Intermediate Stock to your cell wells.
 - Example: Dilute 1:10 to achieve 10 μ M final concentration.
 - Result: Final DMSO concentration is 0.1%, which is generally non-toxic.

Visual Workflow (Graphviz)[1][2]



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Figure 1: The Stepwise Solvent Shift prevents "shock precipitation" by buffering the transition from organic to aqueous phase.[1][2]

Protocol B: High-Concentration Formulation (In Vivo / High Dose)

Use this protocol for animal studies or assays requiring $> 50 \mu\text{M}$, where DMSO limits would be exceeded.[1][2]

The Solution: When DMSO tolerance is the bottleneck, use 2-Hydroxypropyl-

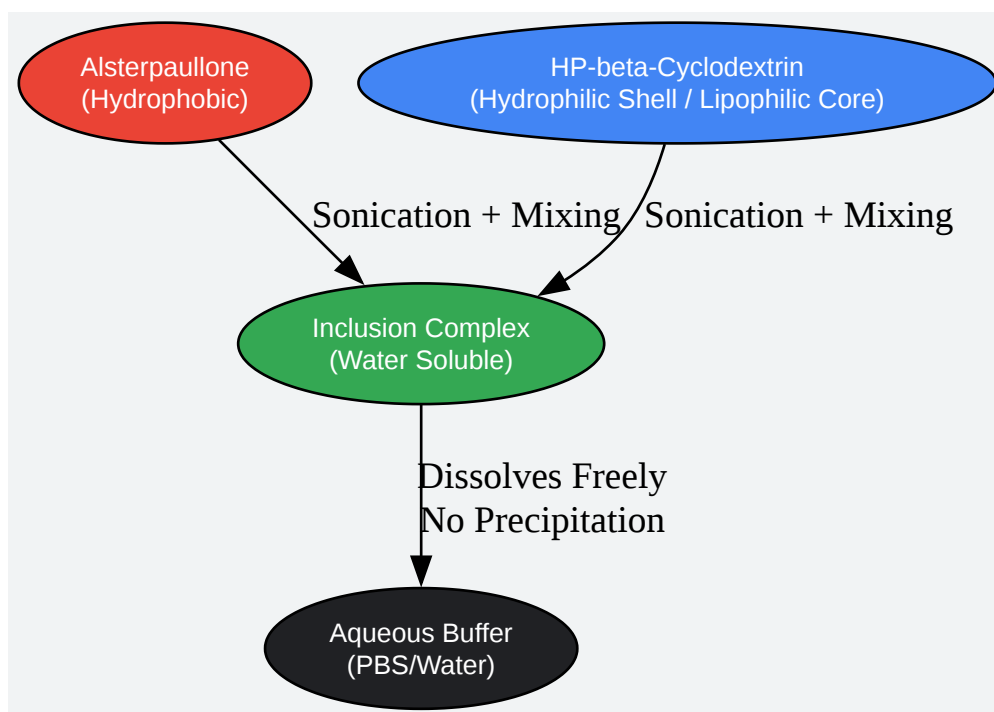
-Cyclodextrin (HP-

-CD).[1][2] This cyclic oligosaccharide forms a "host-guest" inclusion complex, encapsulating the hydrophobic **Alsterpauellone** molecule within its cavity while presenting a hydrophilic exterior to the buffer.

Step-by-Step Workflow

- Prepare Vehicle:
 - Dissolve HP-
-CD in dH₂O or PBS to 20-40% (w/v).[1][2]
 - Filter sterilize (0.22 μm).[2]
- Complexation:
 - Prepare **Alsterpauellone** in DMSO at 50 mM (high concentration).
 - Add the **Alsterpauellone**/DMSO stock slowly to the HP-
-CD vehicle while sonicating or stirring rapidly.[1][2]
 - Target final ratio: < 5% DMSO, > 20% Cyclodextrin.
- Validation:
 - The solution should remain clear. If cloudy, sonicate at 40°C for 10-20 minutes.[1]

Molecular Mechanism (Graphviz)[1][2]



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Figure 2: Encapsulation strategy using HP-

-CD to bypass aqueous solubility limits.[1][2]

Troubleshooting & FAQs

Q1: My stock solution in DMSO has frozen. Is it degraded?

- A: No. DMSO freezes at 19°C. Solidification is normal at 4°C or -20°C.[1][2]
- Fix: Thaw at room temperature and vortex. If crystals persist, warm to 37°C for 5 minutes. **Alsterpaullone** is thermally stable at this temperature.

Q2: I see "needles" in my cell culture wells after 24 hours.

- A: This is **Alsterpaullone** crashing out. It happens if the final concentration exceeds the aqueous solubility limit (~1-2 µM in pure media) or if evaporation has concentrated the media.[2]
- Fix: Switch to the Cyclodextrin Protocol (Protocol B). The inclusion complex prevents crystallization over long incubation times.

Q3: Can I store the aqueous dilution?

- A: No. Aqueous dilutions of **Alsterpaullone** are thermodynamically unstable.
- Rule: Prepare fresh dilutions from the DMSO Master Stock immediately before every experiment. Discard aqueous leftovers after 24 hours.

Q4: Is the cytotoxicity from the drug or the solvent?

- A: Always run a "Vehicle Control" (DMSO only) at the same % v/v as your highest drug dose.
- Limit: Most mammalian cells tolerate up to 0.5% DMSO.[5] Primary neurons are sensitive > 0.1%.

References

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